

Solubility Profile of Allyl 2-Furoate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Allyl 2-furoate*

Cat. No.: *B1265727*

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Abstract

This technical guide provides a comprehensive overview of the solubility profile of **Allyl 2-furoate**, a key fragrance and flavoring intermediate. Due to the limited availability of specific quantitative solubility data in peer-reviewed literature, this document consolidates available qualitative information and presents a standardized experimental protocol for the quantitative determination of its solubility in various organic solvents. This guide is intended to be a valuable resource for researchers and professionals involved in the development and formulation of products containing **Allyl 2-furoate**.

Introduction

Allyl 2-furoate (CAS No. 4208-49-5) is a carboxylic ester characterized by a furan ring and an allyl group.^[1] Its distinct caramellic and fruity aroma makes it a valuable component in the flavor and fragrance industry.^[1] Understanding the solubility of **Allyl 2-furoate** in organic solvents is critical for a wide range of applications, including formulation development, purification processes, and quality control. This guide summarizes the known solubility characteristics of **Allyl 2-furoate** and provides a detailed methodology for its quantitative determination.

Physicochemical Properties of Allyl 2-Furoate

A summary of the key physicochemical properties of **Allyl 2-furoate** is presented in Table 1. These properties influence its solubility behavior.

Table 1: Physicochemical Properties of **Allyl 2-Furoate**

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ O ₃	[1][2]
Molecular Weight	152.15 g/mol	[1][3]
Appearance	Colorless to yellow clear liquid	[1]
Boiling Point	206-209 °C at 760 mmHg	[1][2][3]
Density	1.181 g/mL at 25 °C	[2]
Refractive Index	1.49300 to 1.49700 at 20.00°C	[1]
logP (o/w)	1.80 (estimated)	[1][4]
Flash Point	205 °F (TCC)	[1][4]

Solubility Data for Allyl 2-Furoate

Currently, there is a notable absence of comprehensive quantitative solubility data for **Allyl 2-furoate** across a wide range of organic solvents in publicly available scientific literature. The available information is primarily qualitative, with a single estimated quantitative value for water solubility.

Table 2: Solubility of **Allyl 2-Furoate**

Solvent	Temperature (°C)	Solubility	Data Type	Reference(s)
Water	25	2172 mg/L	Estimated, Quantitative	[4] [5] [6]
Water	Not Specified	Very slightly soluble	Qualitative	[1]
Alcohol	Not Specified	Miscible	Qualitative	[1]
Propylene Glycol	Not Specified	Soluble	Qualitative	[1]
Essential Oils	Not Specified	Miscible	Qualitative	[1]
Flavor Chemicals	Not Specified	Miscible	Qualitative	[1]

Experimental Protocol for Solubility Determination

The following section outlines a detailed, generalized experimental protocol for the gravimetric determination of the solubility of a liquid solute, such as **Allyl 2-furoate**, in an organic solvent. This method is a reliable and widely used technique for generating accurate solubility data.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Principle

The gravimetric method involves preparing a saturated solution of the solute in the solvent of interest at a constant temperature. A known mass of the saturated solution is then taken, and the solvent is evaporated. The mass of the remaining solute is measured, allowing for the calculation of the solubility.

Materials and Equipment

- **Allyl 2-furoate** (high purity)
- Organic solvents of interest (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator

- Vials with airtight seals (e.g., screw-cap vials with PTFE septa)
- Volumetric flasks and pipettes
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Drying oven
- Vortex mixer or magnetic stirrer

Experimental Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **Allyl 2-furoate** to a series of vials.
 - To each vial, add a known volume of the desired organic solvent.
 - Securely seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic water bath or incubator set to the desired temperature.
 - Agitate the vials using a vortex mixer or magnetic stirrer for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). It is recommended to periodically check for the continued presence of an excess of the solute phase.
- Phase Separation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed in the thermostatic bath for at least 4 hours to allow the undissolved **Allyl 2-furoate** to settle.
- Sample Collection:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-warmed syringe to avoid precipitation due to temperature changes.

- Immediately filter the collected supernatant through a syringe filter into a pre-weighed, dry vial.
- Gravimetric Analysis:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **Allyl 2-furoate** (a temperature below its boiling point is recommended, and vacuum can be applied to facilitate drying).
 - Periodically remove the vial from the oven, allow it to cool to room temperature in a desiccator, and weigh it.
 - Continue the drying process until a constant weight is achieved (i.e., the difference between two consecutive weighings is negligible).

Data Analysis

The solubility (S) can be calculated using the following formula:

$$S \text{ (g/100 g solvent)} = (m_{\text{solute}} / m_{\text{solvent}}) * 100$$

Where:

- m_{solute} is the mass of the dried **Allyl 2-furoate**.
- m_{solvent} is the mass of the solvent in the collected sample, which can be calculated as the difference between the mass of the saturated solution and the mass of the dried solute.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the gravimetric determination of solubility.



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References

- 1. Allyl 2-furoate (4208-49-5) for sale [vulcanchem.com]
- 2. chemwhat.com [chemwhat.com]
- 3. Allyl furoate | C₈H₈O₃ | CID 61337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. allyl 2-furoate, 4208-49-5 [thegoodscentscompany.com]
- 5. allyl 2-furoate [flavscents.com]
- 6. echemi.com [echemi.com]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. pharmacyjournal.info [pharmacyjournal.info]
- 9. pharmajournal.net [pharmajournal.net]
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